

# A Technical Guide to the Chemical Properties of Direct Violet 1

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## Compound of Interest

Compound Name: Direct Violet 1

Cat. No.: B15568027

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Direct Violet 1**, also known by its Colour Index name C.I. 22570, is a double azo dye.<sup>[1]</sup> It sees primary application in the dyeing of cellulosic materials such as cotton, viscose, paper, and leather, as well as silk and polyamide fibers.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the known chemical properties of **Direct Violet 1**, compiled from various scientific and safety resources. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may be investigating this compound for novel applications, including its recently explored potential as a protein-protein interaction inhibitor.<sup>[3][4]</sup>

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Direct Violet 1** is presented in the table below. This data has been aggregated from multiple sources to provide a concise reference.

Property	Value	Source(s)
IUPAC Name	disodium;6-amino-5-[[4-[4-[(2-amino-8-hydroxy-6-sulfonatonaphthalen-1-yl)diazenyl]phenyl]phenyl]diazenyl]-4-hydroxynaphthalene-2-sulfonate	[5]
Synonyms	C.I. Direct Violet 1, Direct Violet N, Direct Violet 4RB, Chlorazol Violet N, Diamine Violet N	[1][6][7]
CAS Number	2586-60-9	[1][6]
C.I. Number	22570	[1][6]
Molecular Formula	C <sub>32</sub> H <sub>22</sub> N <sub>6</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	[1][6]
Molecular Weight	728.66 g/mol	[1][6]
Physical Appearance	Red-brown to dark blue or black powder	[1][6][8]
Solubility	Soluble in water; slightly soluble in ethanol; insoluble in other organic solvents.[1][6] A specific solubility in water has been reported as 62.5 mg/mL with the use of ultrasonic treatment.[3][4]	[1][3][4][6]
Melting Point	Data not available.	[9]
Decomposition Temp.	Data not available.	[9]
Maximum Absorption (λ <sub>max</sub> )	Data not available.	

## Reactivity and Stability

**Direct Violet 1** exhibits characteristic behaviors in the presence of acids, bases, and certain metal ions.[1]

- In Strong Acids: When dissolved in concentrated sulfuric acid, it produces a dark blue solution, which upon dilution turns dark purple.[1] In the presence of nitric acid, the dye turns reddish-brown.[1] Adding strong hydrochloric acid to an aqueous solution of **Direct Violet 1** results in a purple precipitate.[1]
- In Strong Bases: The addition of a thick sodium hydroxide solution to an aqueous solution of the dye leads to a red sauce-colored precipitate.[1]
- Effect of Metal Ions: The presence of copper ions in a dyeing bath can cause the color shade to become darker. Iron ions have a slight effect on the color.[1]
- Chemical Stability: The dye is stable under recommended storage conditions.[9] It is incompatible with strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents.[9]
- Hazardous Decomposition: Under fire conditions, it may decompose and emit toxic fumes.[9]

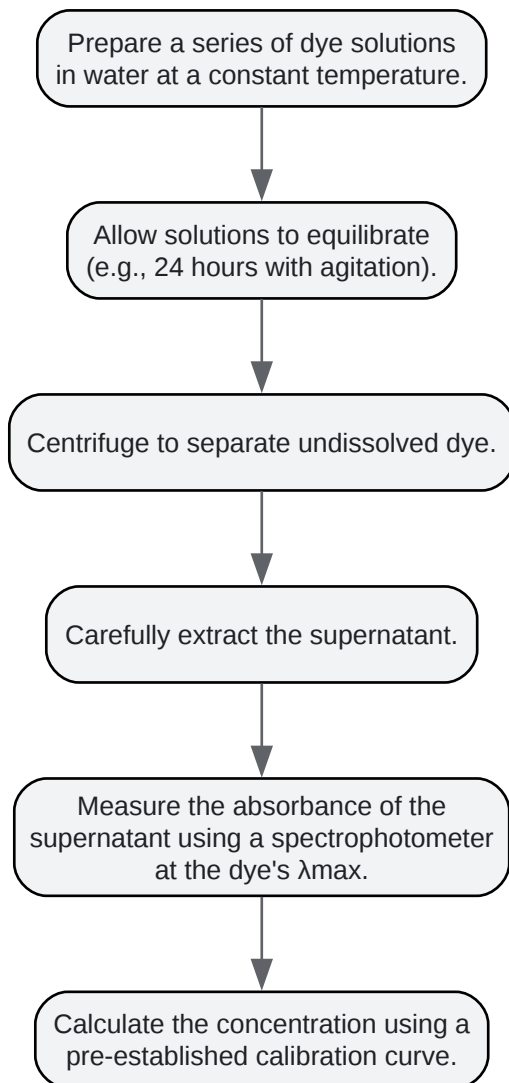
## Experimental Protocols

Detailed experimental procedures are crucial for the accurate determination of chemical properties. Below are generalized protocols for assessing key properties of dyes like **Direct Violet 1**.

### Determination of Aqueous Solubility

This protocol outlines a method for determining the solubility of a dye in water.

## Workflow for Aqueous Solubility Determination



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## Workflow for Aqueous Solubility Determination

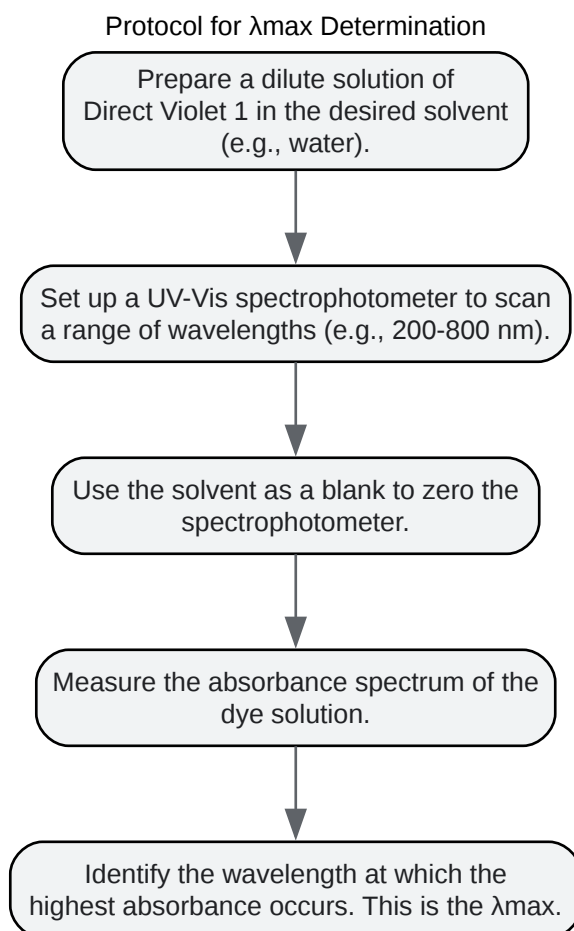
## Methodology:

- Preparation of Saturated Solutions: A series of vials containing distilled water are prepared. To each vial, an excess amount of **Direct Violet 1** is added.

- **Equilibration:** The vials are sealed and agitated at a constant temperature for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- **Separation of Undissolved Solid:** The solutions are then centrifuged at high speed to pellet any undissolved dye.
- **Analysis of Supernatant:** A precise volume of the clear supernatant is carefully removed and diluted as necessary.
- **Spectrophotometric Measurement:** The absorbance of the diluted supernatant is measured using a UV-Vis spectrophotometer at the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) of **Direct Violet 1**.
- **Concentration Calculation:** The concentration of the dye in the supernatant is determined by comparing its absorbance to a standard calibration curve of known dye concentrations. The solubility is then expressed in g/L or mg/mL.

## Spectrophotometric Analysis for $\lambda_{\text{max}}$ Determination

This protocol describes the determination of the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) of a dye.



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#### Protocol for $\lambda_{\text{max}}$ Determination

##### Methodology:

- Solution Preparation: A dilute solution of **Direct Violet 1** is prepared in a suitable solvent, typically water for direct dyes.[10]
- Spectrophotometer Setup: A UV-Vis spectrophotometer is set to scan a broad range of wavelengths, for example, from 200 to 800 nm.[11]

- **Blank Measurement:** A cuvette containing only the solvent is placed in the spectrophotometer to serve as a blank and zero the instrument.
- **Sample Measurement:** The blank is replaced with a cuvette containing the dye solution, and the absorbance spectrum is recorded.
- **$\lambda_{\text{max}}$  Identification:** The resulting spectrum is a plot of absorbance versus wavelength. The wavelength corresponding to the highest peak in the absorbance spectrum is the maximum absorption wavelength ( $\lambda_{\text{max}}$ ).[\[12\]](#)

## Safety and Handling

**Direct Violet 1** is classified with the following GHS hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[9\]](#)

Precautionary Measures:

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood.[\[13\]](#)
- **Personal Protective Equipment (PPE):**
  - **Eye/Face Protection:** Wear chemical safety goggles.[\[13\]](#)
  - **Skin Protection:** Wear protective gloves and appropriate protective clothing.[\[13\]](#)
  - **Respiratory Protection:** If dust is generated, use an approved respirator.[\[13\]](#)
- **Handling:** Avoid contact with skin and eyes. Minimize dust generation and accumulation. Wash thoroughly after handling.[\[13\]](#)
- **Storage:** Store in a cool, dry place away from moisture and light, in a tightly sealed container. [\[4\]](#) Recommended storage temperature is 4°C for the powder.[\[4\]](#)

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